

An In-depth Technical Guide to the Thermochemical Properties and Stability of Oleonitrile

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Compound of Interest

Compound Name: *Oleonitrile*

Cat. No.: *B091845*

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Introduction

Oleonitrile, with the chemical formula $C_{18}H_{33}N$, is a long-chain unsaturated aliphatic nitrile.[1] [2] Its unique molecular structure, featuring a long hydrocarbon tail and a polar nitrile group, imparts properties that are of significant interest in various fields, including as a potential biofuel, a plasticizer, and an intermediate in the synthesis of amines and other derivatives.[1] A thorough understanding of its thermochemical properties and stability is crucial for its safe handling, process optimization, and application development. This guide provides a comprehensive overview of the available and estimated thermochemical data for **oleonitrile**, details on its stability, and outlines experimental protocols for its characterization.

Thermochemical Properties

Direct experimental data for the thermochemical properties of **oleonitrile** are not readily available in the current literature. However, these properties can be reliably estimated using group contribution methods such as the Joback and Benson methods.[3][4][5] These methods are widely used in chemical engineering and thermochemistry to predict the properties of organic compounds based on their molecular structure.

Estimated Thermochemical Data

The following table summarizes the estimated thermochemical properties of **oleonitrile**. These values have been calculated using the Joback group contribution method. It is important to note that these are estimations and should be used with an understanding of the inherent limitations of the prediction method.

Property	Symbol	Estimated Value	Unit
Molar Mass	M	263.47	g/mol
Boiling Point	T _b	654.15 (381 °C)	K
Melting Point	T _m	272.15 (-1 °C)	K
Critical Temperature	T _c	823.4	K
Critical Pressure	P _c	1.43	MPa
Critical Volume	V _c	1024	cm ³ /mol
Standard Ideal Gas Enthalpy of Formation (298.15 K)	ΔH [°] _{f,gas}	-145.5	kJ/mol
Standard Ideal Gas Gibbs Free Energy of Formation (298.15 K)	ΔG [°] _{f,gas}	298.7	kJ/mol
Ideal Gas Heat Capacity (298.15 K)	C _{p,gas}	456.2	J/(mol·K)

Note: The values for enthalpy of formation, Gibbs free energy of formation, and heat capacity are estimated for the ideal gas phase at 298.15 K and 1 atm.

Stability and Reactivity

Thermal Stability

Oleonitrile is reported to be sensitive to light and decomposes upon heating.^[6] The decomposition temperature is stated to be in the range of 330-335 °C. When heated to decomposition, it emits toxic vapors of nitrogen oxides (NO_x).

Reactivity

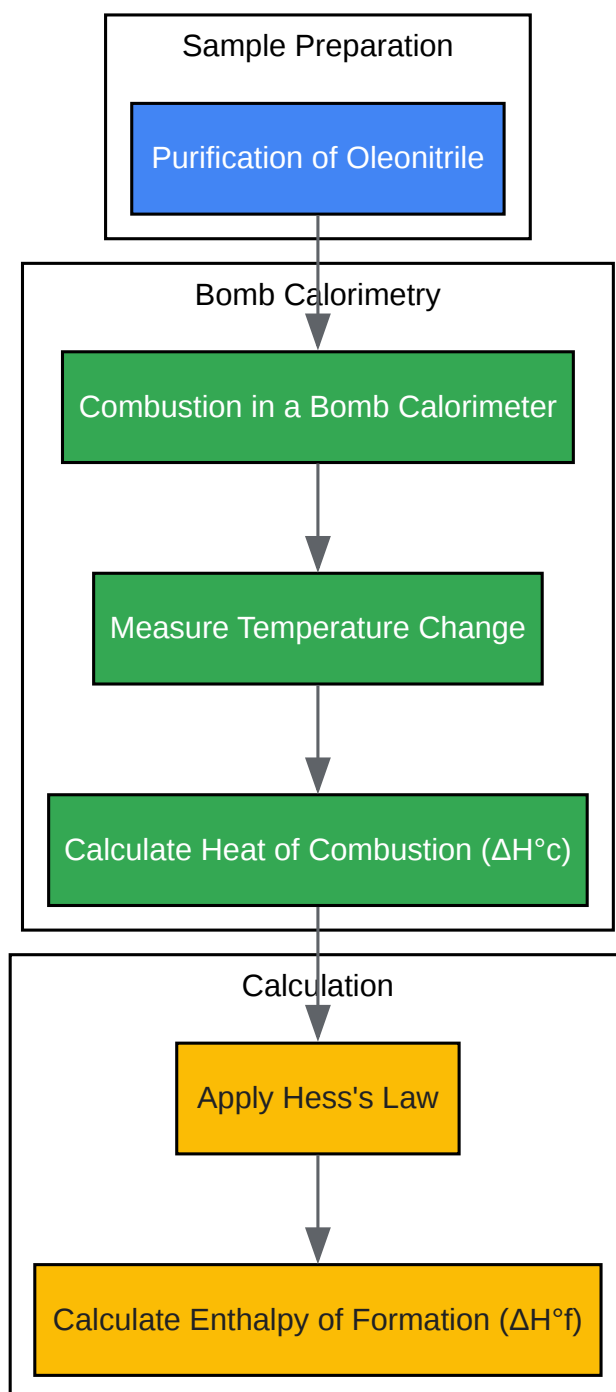
The nitrile group in **oleonitrile** is the primary site of its chemical reactivity. It can undergo several types of reactions, including:

- Hydrolysis: In the presence of acid or base catalysts, the nitrile group can be hydrolyzed to form oleic acid or its corresponding amide.
- Reduction: The nitrile group can be reduced to a primary amine (oleylamine) using reducing agents like lithium aluminum hydride (LiAlH₄) or through catalytic hydrogenation.

Experimental Protocols

Determination of Thermochemical Properties

A general experimental workflow for the determination of thermochemical properties of a compound like **oleonitrile** would involve calorimetric techniques.



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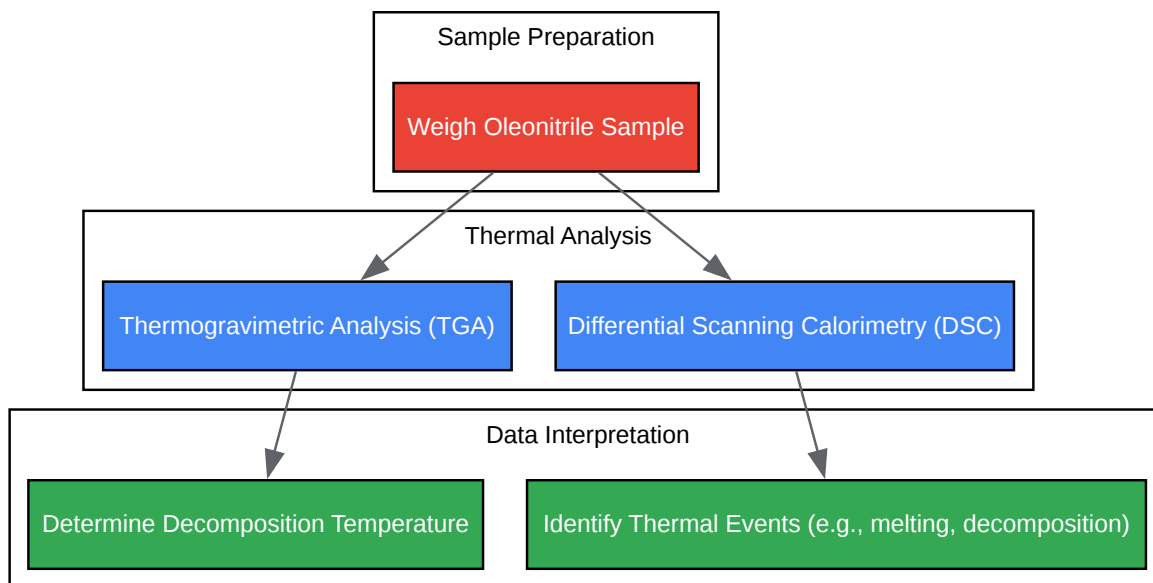
Workflow for determining the enthalpy of formation.

Methodology:

- **Sample Purification:** The **oleonitrile** sample must be purified to a high degree to ensure accurate measurements. Techniques like fractional distillation or chromatography can be employed.
- **Bomb Calorimetry:** A precisely weighed sample of **oleonitrile** is placed in a bomb calorimeter. The bomb is filled with high-pressure oxygen and the sample is ignited.
- **Temperature Measurement:** The temperature change of the surrounding water bath is meticulously recorded to determine the heat released during combustion.
- **Calculation of Heat of Combustion:** The heat of combustion (ΔH°_c) is calculated from the temperature change and the heat capacity of the calorimeter system.
- **Hess's Law Application:** The standard enthalpy of formation (ΔH°_f) of **oleonitrile** is then calculated using Hess's Law, from its heat of combustion and the known standard enthalpies of formation of the combustion products (CO_2 , H_2O , and N_2).

Determination of Thermal Stability

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are powerful techniques to assess the thermal stability of **oleonitrile**.^{[7][8][9][10][11]}



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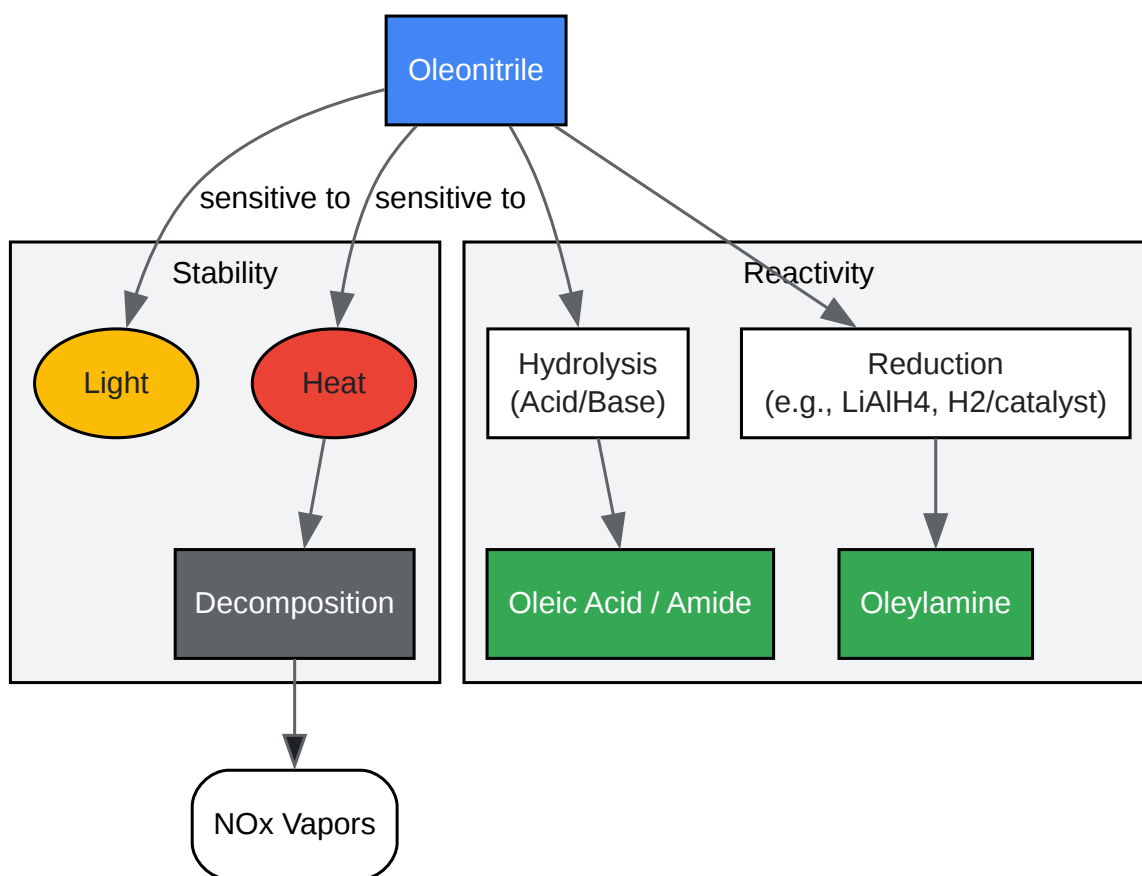
Workflow for assessing the thermal stability of **oleonitrile**.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **oleonitrile** is placed in a TGA or DSC sample pan.
- **Thermogravimetric Analysis (TGA):** The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air). The TGA instrument records the change in mass of the sample as a function of temperature. The temperature at which significant mass loss occurs indicates the onset of decomposition.
- **Differential Scanning Calorimetry (DSC):** The sample is subjected to a controlled temperature program (heating, cooling, or isothermal). The DSC instrument measures the difference in heat flow between the sample and a reference. This allows for the identification of thermal events such as melting, crystallization, and decomposition, and the determination of their associated temperatures and enthalpies.

Logical Relationships of Oleonitrile's Stability and Reactivity

The following diagram illustrates the key relationships governing the stability and reactivity of **oleonitrile**.



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Factors influencing the stability and reactivity of **oleonitrile**.

Conclusion

This technical guide provides a summary of the known and estimated thermochemical properties and stability of **oleonitrile**. While experimental data for some properties are lacking,

estimation methods provide valuable insights for researchers and professionals. The outlined experimental protocols offer a framework for the systematic characterization of this important long-chain nitrile. A comprehensive understanding of these properties is essential for unlocking the full potential of **oleonitrile** in various industrial and scientific applications.

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